

# Physical and chemical properties of 5-Nitroisoquinoline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Nitroisoquinoline

Cat. No.: B018046

[Get Quote](#)

## 5-Nitroisoquinoline: A Comprehensive Technical Guide

This in-depth technical guide provides a thorough examination of the physical, chemical, and biological properties of **5-nitroisoquinoline**. Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data, experimental protocols, and relevant biological pathways to serve as a comprehensive resource for the application and study of this important chemical entity.

## Core Physical and Chemical Properties

**5-Nitroisoquinoline** is a yellow crystalline solid with the chemical formula  $C_9H_6N_2O_2$ .<sup>[1]</sup> It is a key intermediate in organic synthesis, particularly for the development of novel therapeutic agents.<sup>[2]</sup> The presence of the nitro group at the 5-position significantly influences its chemical reactivity and biological activity.

## Physicochemical Data

The key physicochemical properties of **5-nitroisoquinoline** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	174.16 g/mol	[1][2][3]
Appearance	Yellow powder/crystalline solid	[1]
Melting Point	106-109 °C	[1][2]
Boiling Point	~305.12 °C (rough estimate)	[1]
Solubility	Slightly soluble in water. Soluble in organic solvents.	
pKa (Predicted)	3.55 ± 0.13	[1]
LogP (Predicted)	1.9	[3]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **5-nitroisoquinoline**.

Spectrum Type	Key Data/Signals	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 300 MHz)	δ (ppm): 9.39, 8.75, 8.59, 8.46, 8.36, 7.72	[4]
Mass Spectrometry (GC-MS)	m/z top peak: 116, m/z 2nd highest: 75	[3]

## Synthesis and Purification

The synthesis of **5-nitroisoquinoline** is typically achieved through the nitration of isoquinoline. The following protocol outlines a standard laboratory procedure.

## Synthesis of 5-Nitroisoquinoline

Experimental Protocol:

- **Reaction Setup:** In a flask equipped with a magnetic stirrer and maintained at -15 °C using an appropriate cooling bath, dissolve 3.0 g (23.2 mmol) of isoquinoline in 40 mL of concentrated sulfuric acid.[1]
- **Nitration:** Slowly add 2.8 g (27.8 mmol) of solid potassium nitrate in four equal portions at 30-minute intervals, ensuring the temperature remains at -15 °C.[1]
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring for an additional 3 hours.[1]
- **Work-up:** Pour the reaction mixture into 100 mL of ice water. Adjust the pH to 8-10 using aqueous ammonia.[1]
- **Isolation:** Collect the resulting yellow precipitate by filtration. Wash the solid with two 100 mL portions of methyl tert-butyl ether and dry to yield crude **5-nitroisoquinoline**. [1]



[Click to download full resolution via product page](#)

### Synthesis Workflow for **5-Nitroisoquinoline**

## Purification of **5-Nitroisoquinoline**

Purification of the crude product is essential to remove unreacted starting materials and side products. Column chromatography and recrystallization are effective methods.

Column Chromatography Protocol (Adapted from a similar compound):

- **Column Preparation:** Prepare a slurry of silica gel in a non-polar eluent (e.g., a 9:1 mixture of dichloromethane and diethyl ether). Pack a chromatography column with the slurry.[5][6]
- **Sample Loading:** Dissolve the crude **5-nitroisoquinoline** in a minimal amount of the eluent and load it onto the top of the column.[6]

- Elution: Begin elution with the initial solvent system. The polarity of the eluent can be gradually increased (e.g., to a 6:1 ratio of dichloromethane to diethyl ether) to facilitate the separation of components.[\[5\]](#)[\[6\]](#)
- Fraction Collection and Analysis: Collect fractions and monitor their composition using thin-layer chromatography (TLC).
- Isolation: Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **5-nitroisoquinoline**.[\[6\]](#)

#### Recrystallization Protocol (General):

- Solvent Selection: Identify a suitable solvent or solvent pair in which **5-nitroisoquinoline** has high solubility at elevated temperatures and low solubility at room temperature. A mixture of heptane and toluene has been used for a similar compound.[\[6\]](#)
- Dissolution: Dissolve the crude product in a minimal amount of the hot solvent.[\[6\]](#)
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.[\[6\]](#)
- Isolation: Collect the pure crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.[\[6\]](#)

## Analytical Methodologies

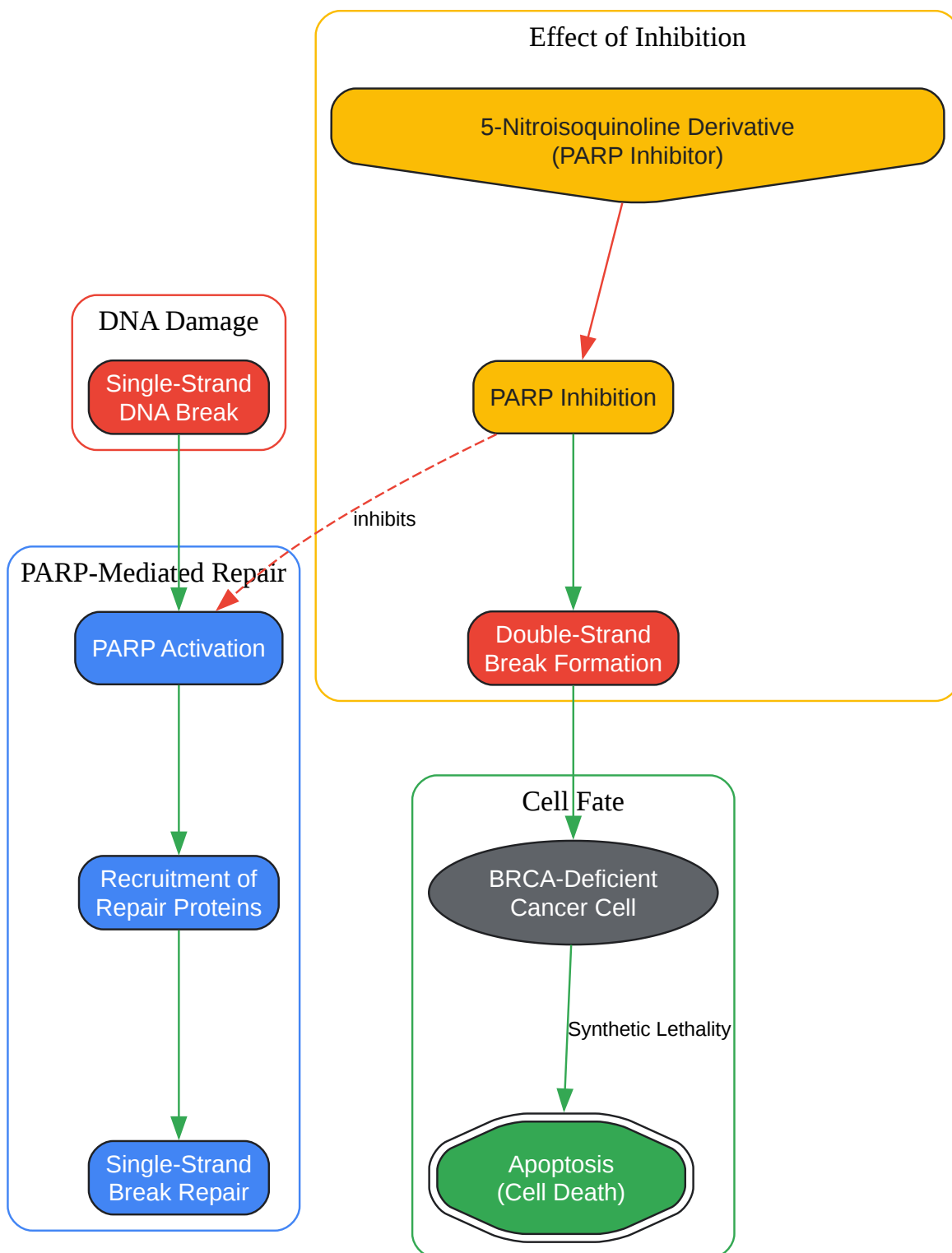
Accurate and reliable analytical methods are critical for the characterization and quality control of **5-nitroisoquinoline**.

## High-Performance Liquid Chromatography (HPLC)

Experimental Protocol (Adapted for **5-Nitroisoquinoline**):

- Instrumentation: A standard HPLC system with a UV-Vis detector.
- Column: Newcrom R1 reverse-phase column.[\[7\]](#)

- Mobile Phase: A mixture of acetonitrile and water, with phosphoric acid. For mass spectrometry compatibility, formic acid can be used instead of phosphoric acid.[\[7\]](#)
- Sample Preparation: Dissolve a known amount of **5-nitroisoquinoline** in the mobile phase to a suitable concentration.
- Analysis: Inject the sample and monitor the elution profile at an appropriate UV wavelength.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Nitroisoquinoline CAS#: 607-32-9 [m.chemicalbook.com]
- 2. 5-硝基异喹啉 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 5-Nitroisoquinoline | C<sub>9</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 69085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Nitroisoquinoline(607-32-9) <sup>1</sup>H NMR spectrum [chemicalbook.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Nitroisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018046#physical-and-chemical-properties-of-5-nitroisoquinoline]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)